

# Application Note: Preparation of Adiphenine Hydrochloride Stock Solution in DMSO

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## Compound of Interest

Compound Name: Adiphenine

Cat. No.: B1664379

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Adiphenine** hydrochloride is a synthetic compound recognized for its antispasmodic and anticholinergic properties. It functions primarily as a non-competitive inhibitor of nicotinic acetylcholine receptors (nAChRs). Specifically, it has been shown to antagonize various nAChR subtypes, including  $\alpha 1$ ,  $\alpha 3\beta 4$ ,  $\alpha 4\beta 2$ , and  $\alpha 4\beta 4$ , as well as muscarinic acetylcholine receptors. Due to its mechanism of action, **Adiphenine** is utilized in research to investigate cholinergic signaling pathways and as an anticonvulsant agent. Proper preparation of stock solutions is critical for ensuring experimental accuracy and reproducibility. Dimethyl sulfoxide (DMSO) is a common solvent for **Adiphenine** hydrochloride due to its high solubilizing capacity. This document provides a detailed protocol for the preparation, storage, and handling of **Adiphenine** hydrochloride stock solutions in DMSO.

## Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **Adiphenine** hydrochloride relevant to the preparation of a stock solution.

Property	Value	References
Chemical Name	2-(diethylamino)ethyl 2,2-diphenylacetate;hydrochloride	
CAS Number	50-42-0	
Molecular Formula	C <sub>20</sub> H <sub>25</sub> NO <sub>2</sub> ·HCl	
Molecular Weight	347.88 g/mol	
Solubility in DMSO	≥ 100 mg/mL (287.46 mM)	
	30 mg/mL (86.23 mM)	
	≥ 17.39 mg/mL	
Storage (Powder)	3 years at -20°C	
Storage (in DMSO)	1 year at -80°C; 1 month at -20°C	

## Experimental Protocol

This protocol details the procedure for preparing a 10 mM stock solution of **Adiphenine** hydrochloride in DMSO.

### 1. Safety Precautions

- **Adiphenine** hydrochloride is harmful if swallowed, in contact with skin, or if inhaled.
- Always handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.

### 2. Materials and Equipment

- **Adiphenine** hydrochloride (CAS 50-42-0) powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)

- Sterile, amber glass vials or polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)

### 3. Stock Solution Preparation (Example: 1 mL of 10 mM Stock)

#### Step 1: Calculation

- Determine the mass of **Adiphenine** hydrochloride required.
  - Formula:  $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - Calculation:  $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 347.88 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g})$
  - Mass = 3.48 mg

#### Step 2: Weighing the Compound

- Place a sterile vial on the analytical balance and tare the weight.
- Carefully weigh out 3.48 mg of **Adiphenine** hydrochloride powder into the vial.

#### Step 3: Dissolution

- Using a calibrated pipette, add 1 mL of high-purity DMSO to the vial containing the **Adiphenine** hydrochloride powder.
- Cap the vial securely and vortex the solution until the powder is completely dissolved. To facilitate dissolution, the solution can be gently warmed to 37°C or placed in an ultrasonic bath for a few minutes.

- Note: It is crucial to use fresh DMSO, as absorbed moisture can reduce the solubility of the compound.

#### Step 4: Storage and Handling

- Once the stock solution is fully dissolved, it is recommended to aliquot it into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.
- Store the aliquots in tightly sealed amber vials.
- For long-term storage (up to 1 year), store the aliquots at -80°C.
- For short-term storage (up to 1 month), store at -20
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